

An In-depth Technical Guide to Sancycline: Molecular Structure and Chemical Properties

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Compound of Interest

Compound Name: Sancycline

Cat. No.: B15560047

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and relevant experimental methodologies for **Sancycline**. The information is curated for professionals in research and drug development, with a focus on delivering precise, quantitative data and actionable experimental insights.

Molecular Identity and Structure

Sancycline, a semisynthetic tetracycline antibiotic, is scientifically known as (4S,4aS,5aR,12aS)-4-(dimethylamino)-3,10,12,12a-tetrahydroxy-1,11-dioxo-1,4,4a,5,5a,6,11,12a-octahydrotetracene-2-carboxamide.[1][2][3][4][5] It is also recognized by several synonyms, including 6-Demethyl-6-deoxytetracycline, Bonomycin, and Norcycline.[1][4][6][7]

The foundational structure of **Sancycline** consists of a linearly fused four-ring system characteristic of the tetracycline class of antibiotics.

Table 1: Molecular Identifiers of **Sancycline**

Identifier	Value
CAS Number	808-26-4[1][6][8][9]
Molecular Formula	C ₂₁ H ₂₂ N ₂ O ₇ [1][3][4][8][9]
Molecular Weight	414.41 g/mol [1][4][9][10]
IUPAC Name	(4S,4aS,5aR,12aS)-4-(dimethylamino)-3,10,12,12a-tetrahydroxy-1,11-dioxo-1,4,4a,5,5a,6,11,12a-octahydrotetracene-2-carboxamide[2][3][5]
SMILES String	CN(C) [C@H]1[C@@H]2C[C@@H]3Cc4cccc(O)c4C(=O)C3=C(O)[C@]2(O)C(=O)C(C(N)=O)=C1O[11]

Physicochemical Properties

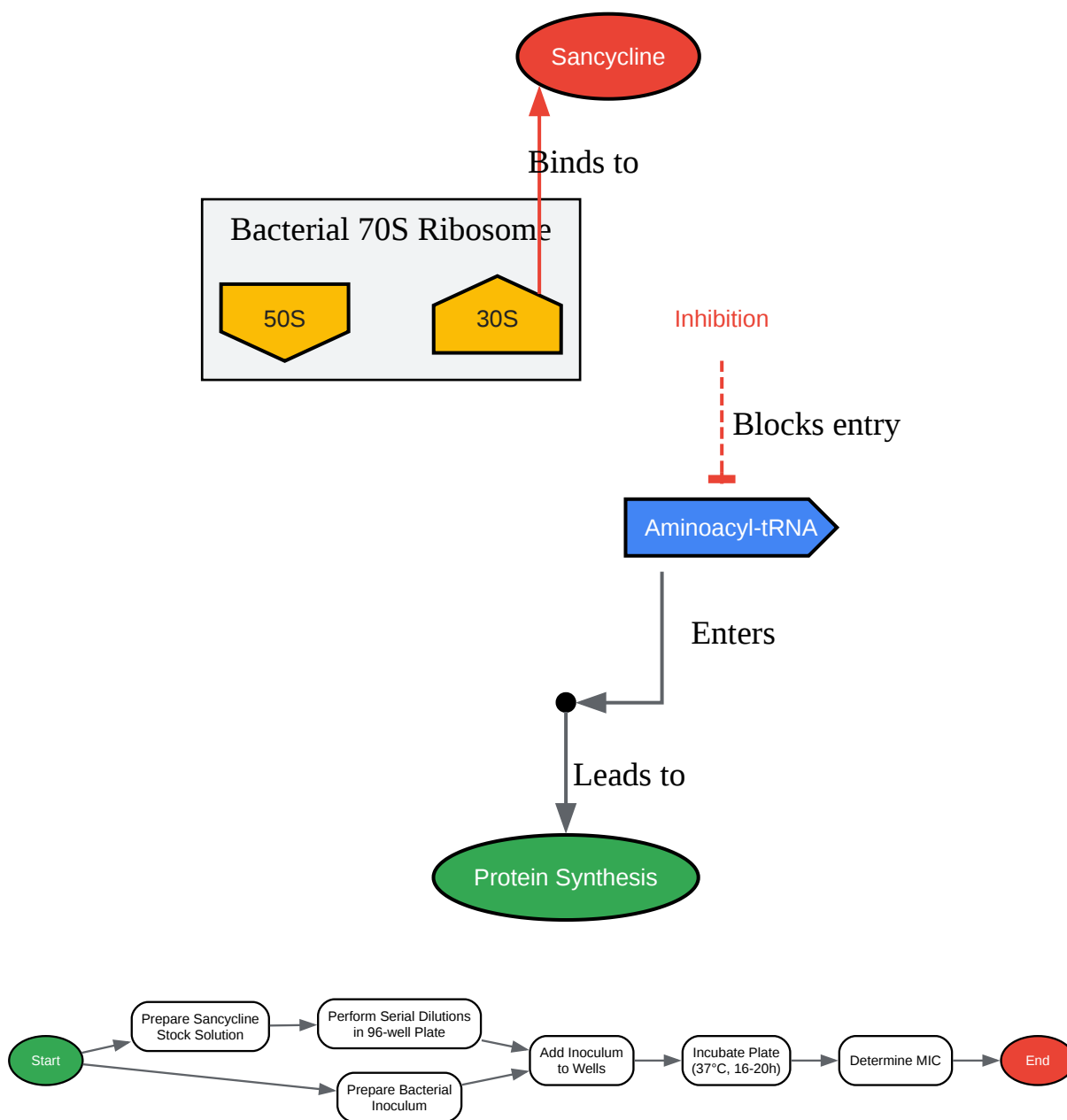
The chemical properties of **Sancycline** are critical for its formulation, delivery, and biological activity. A summary of these properties is presented below.

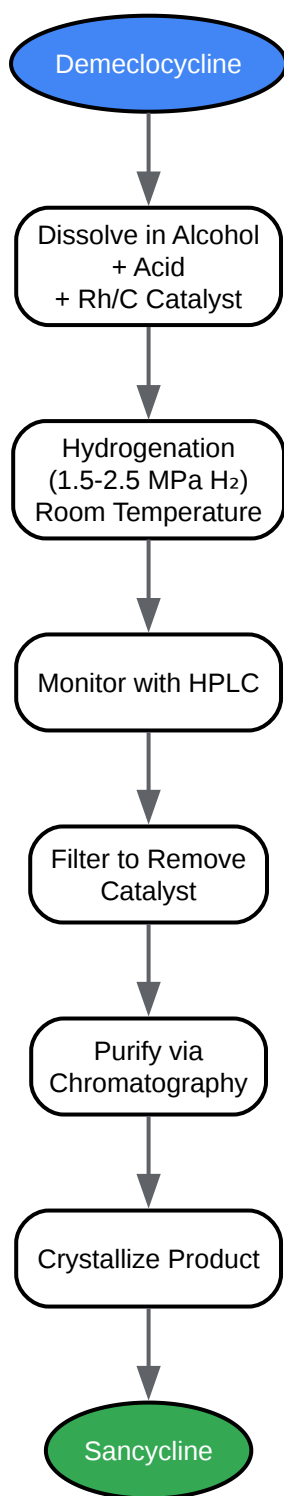
Table 2: Chemical Properties of **Sancycline**

Property	Value
Melting Point	224-228 °C (decomposes)[5][7][12]
pKa ₁	5.63 ± 0.14[8]
pKa ₂	8.39 ± 0.04[8]
Solubility	Soluble in ethanol, methanol, DMF, and DMSO. [1][9] Specific solubilities include: DMSO: 8.33 mg/mL (20.10 mM), [3] DMF: 0.3 mg/mL, DMSO: 3 mg/mL, DMSO:PBS (pH 7.2) (1:1): 0.5 mg/mL. [6][8] Slightly soluble in aqueous acid and chloroform. [7]
LogP	-0.67[12]
Stability	Stable for at least 4 years when stored at -20°C. [6] Hygroscopic. [7]

Mechanism of Action and Biological Activity

Sancycline exerts its antibacterial effect by inhibiting protein synthesis in bacteria. [1][7][9][10][12] This is achieved through its reversible binding to the 30S ribosomal subunit, which in turn blocks the entry of aminoacyl-tRNA into the ribosomal A site, thereby preventing the elongation of the polypeptide chain. [1][3][7][10][11][12]





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